

# An In-depth Technical Guide to Ethyl 4,4-Difluoro-3-oxobutanoate

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## Compound of Interest

Compound Name: **ethyl 4,4-difluoro-3-oxobutanoate**

Cat. No.: **B116573**

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This technical guide provides a comprehensive overview of **ethyl 4,4-difluoro-3-oxobutanoate**, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. Its unique difluorinated structure imparts enhanced metabolic stability and bioavailability to target molecules. This document is intended for researchers, scientists, and professionals involved in drug development and fine chemical synthesis.

## Structural Formula and Physicochemical Properties

**Ethyl 4,4-difluoro-3-oxobutanoate**, also known as ethyl 4,4-difluoroacetooacetate, is a beta-keto ester. The presence of two fluorine atoms on the alpha-carbon significantly influences its chemical reactivity and biological properties.

Chemical Structure:

A summary of the key quantitative data for **ethyl 4,4-difluoro-3-oxobutanoate** is presented in the table below.

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C <sub>6</sub> H <sub>8</sub> F <sub>2</sub> O <sub>3</sub>  |
| Molecular Weight  | 166.12 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| CAS Number        | 352-24-9 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>   |
| Appearance        | Colorless to light yellow liquid   |
| Boiling Point     | 170.1 °C at 760 mmHg <a href="#">[2]</a>   |
| Density           | 1.191 g/cm <sup>3</sup> <a href="#">[2]</a>  |
| Flash Point       | 55.7 °C <a href="#">[2]</a>  |

## Experimental Protocols: Synthesis of Ethyl 4,4-Difluoro-3-oxobutanoate

The following is a detailed experimental protocol for the synthesis of **ethyl 4,4-difluoro-3-oxobutanoate**, based on a common laboratory procedure.

### Materials:

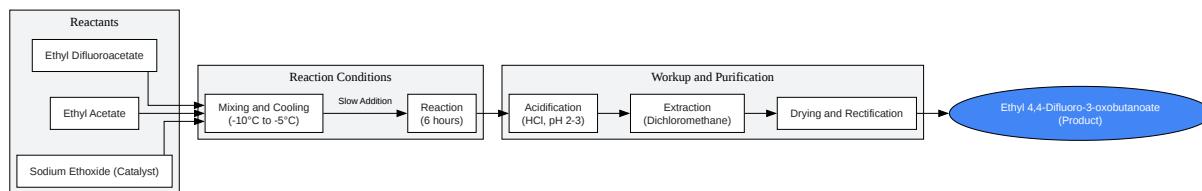
- Ethyl difluoroacetate
- Ethyl acetate
- Sodium ethoxide
- Anhydrous ethanol
- Concentrated sulfuric acid
- Dichloromethane
- Methyl tertiary butyl ether

### Procedure:

- Reaction Setup: In a four-necked flask equipped with a stirrer, thermometer, and dropping funnel, add sodium ethoxide and ethyl acetate.
- Cooling: Cool the reaction mixture to a temperature between -10 °C and -5 °C using an ethanol bath.
- Addition of Difluoroacetyl Fluoride: Slowly add difluoroacetyl fluoride to the cooled reaction mixture over a period of 2 hours, maintaining the temperature.
- Reaction: After the addition is complete, allow the reaction to proceed for 6 hours at the same temperature.
- Acidification: Acidify the reaction solution with 18% hydrochloric acid to a pH of 2-3.
- Extraction: Separate the layers and extract the aqueous layer with dichloromethane. Combine the organic layers.
- Drying and Purification: Dry the combined organic layer over a molecular sieve and then purify by rectification to obtain **ethyl 4,4-difluoro-3-oxobutanoate**.

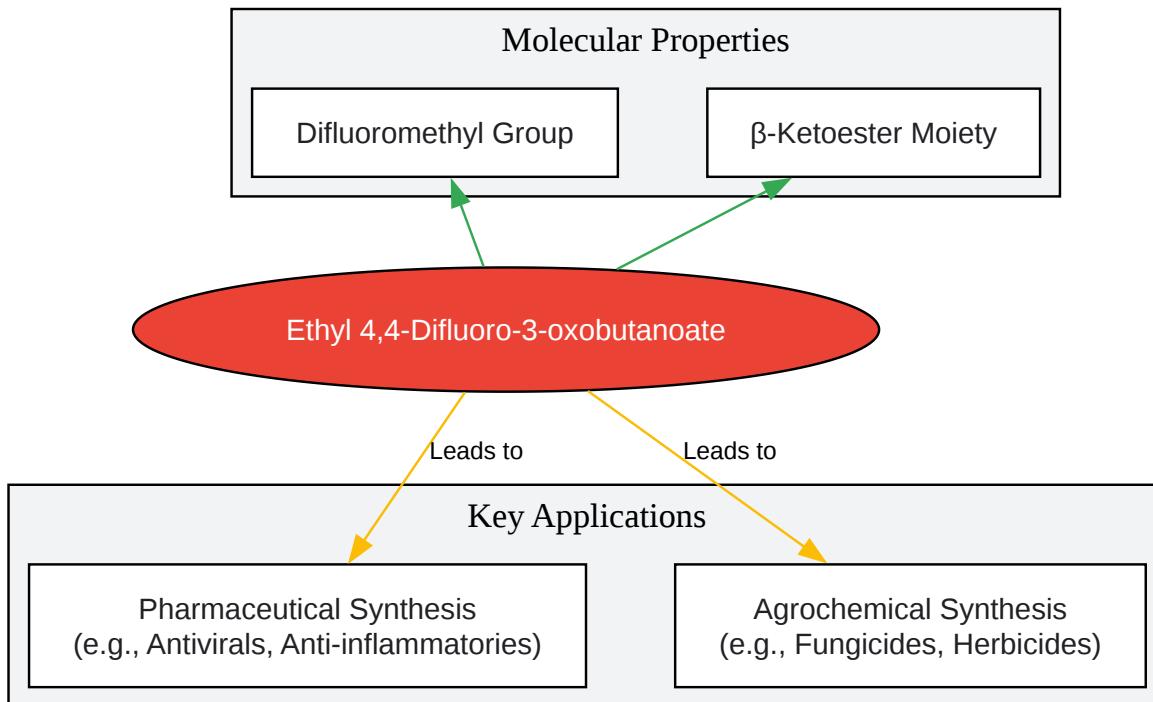
## Visualizations

The following diagrams illustrate key aspects of **ethyl 4,4-difluoro-3-oxobutanoate**.



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Caption: Synthesis workflow for **ethyl 4,4-difluoro-3-oxobutanoate**.

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## References

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